

4-Chloro-3-fluoro-2-hydroxybenzaldehyde

chemical structure and properties

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Compound of Interest

Compound Name: 4-Chloro-3-fluoro-2-hydroxybenzaldehyde

CAS No.: 1427431-22-8

Cat. No.: B2502932

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Technical Monograph: 4-Chloro-3-fluoro-2-hydroxybenzaldehyde

CAS Number: 1427431-22-8 | Molecular Formula: $C_7H_4ClFO_2$ | Molecular Weight: 174.56 g/mol
[\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

4-Chloro-3-fluoro-2-hydroxybenzaldehyde is a polysubstituted aromatic aldehyde characterized by a unique substitution pattern that imparts distinct electronic and steric properties.[\[1\]](#) As a derivative of salicylaldehyde, it serves as a critical intermediate in the development of Schiff base ligands, pharmaceutical active ingredients (APIs), and agrochemicals.

The compound's utility is driven by three key structural features:

- The 2-Hydroxybenzaldehyde (Salicylaldehyde) Core: Enables the formation of chelating ligands (e.g., Salen complexes) and heterocycles (e.g., coumarins, chromones).
- The 4-Chloro Substituent: Positioned para to the aldehyde group, this halogen is activated for nucleophilic aromatic substitution (S_NAr), allowing for further functionalization.
- The 3-Fluoro Substituent: Modulates the pKa of the phenolic hydroxyl and influences metabolic stability and lipophilicity in drug design.

Chemical Identity & Physicochemical Properties[1] [4][5][6][7]

The following data summarizes the core identification parameters for researchers and process chemists.

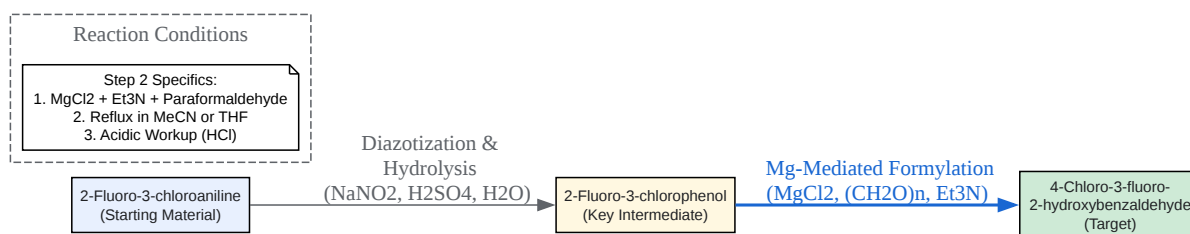
Parameter	Value	Note
IUPAC Name	4-Chloro-3-fluoro-2-hydroxybenzaldehyde	
CAS Number	1427431-22-8	
SMILES	<chem>Oc1c(F)c(Cl)ccc1C=O</chem>	
InChIKey	ZFUQUXFPLCOSKH-UHFFFAOYSA-N	
Appearance	Off-white to pale yellow solid	Typical for halogenated salicylaldehydes
Melting Point	119–124 °C (Predicted)	Experimental values vary by purity/polymorph
Boiling Point	~213–214 °C (Predicted at 760 mmHg)	
pKa (Phenol)	~6.5–7.0 (Predicted)	Lower than unsubstituted phenol (9.[1][2][3][4]95) due to electron-withdrawing F/Cl/CHO groups
LogP	~2.34	Moderate lipophilicity

Synthetic Pathways & Manufacturing[1]

The synthesis of **4-Chloro-3-fluoro-2-hydroxybenzaldehyde** typically proceeds via the ortho-formylation of the corresponding phenol precursor, 2-fluoro-3-chlorophenol.[1] The choice of formylation method is critical to ensure regioselectivity (ortho to the hydroxyl group).

Retrosynthetic Analysis

The most reliable route involves the Magnesium-Mediated Formylation (Duff-like or Skattebøl conditions), which offers superior regioselectivity compared to the classical Reimer-Tiemann reaction.[1]



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Figure 1: Synthetic pathway from commercially available aniline precursors.[5][6]

Detailed Experimental Protocol (Recommended)

Method: Magnesium-Mediated Ortho-Formylation Rationale: This method minimizes the formation of para-isomers and avoids the harsh conditions of the Reimer-Tiemann reaction.[1]

- **Reagent Preparation:** In a dry multi-neck flask under nitrogen, dissolve 2-fluoro-3-chlorophenol (1.0 eq) in anhydrous acetonitrile (MeCN) or THF.
- **Base Addition:** Add Triethylamine (Et_3N) (3.75 eq) followed by anhydrous Magnesium Chloride (MgCl_2) (1.5 eq). The mixture may become slightly exothermic as the magnesium phenoxide forms. Stir for 30 minutes at room temperature.
- **Formylation:** Add Paraformaldehyde (6.75 eq) in one portion.
- **Reaction:** Heat the mixture to reflux ($\sim 80^\circ\text{C}$ for MeCN) and monitor by TLC/HPLC. Reaction time is typically 4–8 hours.
- **Workup:** Cool the reaction to room temperature. Quench by pouring into cold 1N HCl (pH should be < 3 to hydrolyze the intermediate magnesium complex). Extract with Ethyl Acetate (EtOAc).
- **Purification:** Wash the organic layer with brine, dry over Na_2SO_4 , and concentrate. Purify via recrystallization (EtOH/Water) or flash column chromatography (Hexane/EtOAc gradient).

Reactivity Profile & Applications

The chemical behavior of **4-Chloro-3-fluoro-2-hydroxybenzaldehyde** is defined by the interplay between its three functional groups.

Nucleophilic Aromatic Substitution (S_NAr)

The chlorine atom at the C4 position is activated for substitution because it is para to the electron-withdrawing formyl (CHO) group.

- Reaction: Reaction with amines, thiols, or alkoxides.
- Application: Synthesis of diverse 4-substituted salicylaldehydes for SAR studies in kinase inhibitor discovery.^[1]

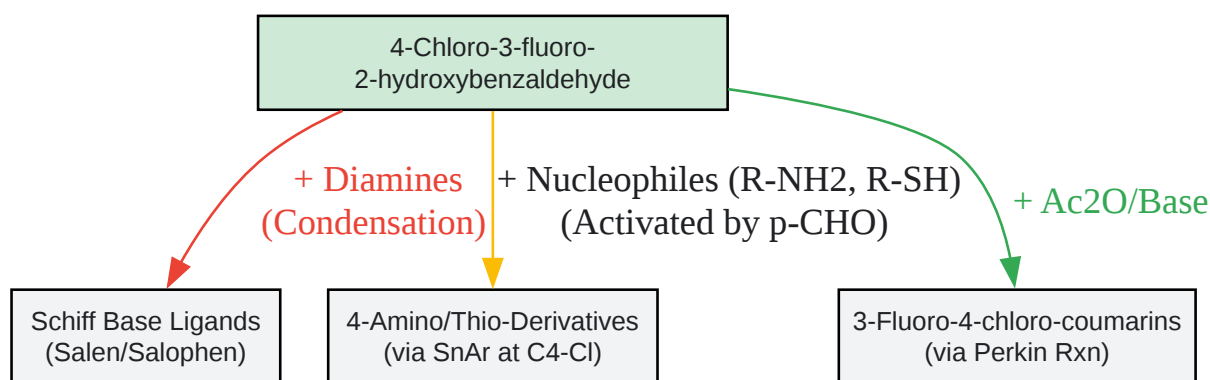
Schiff Base Formation (Ligand Synthesis)

The 2-hydroxybenzaldehyde motif is the classic precursor for Salen ligands.

- Reaction: Condensation with diamines (e.g., ethylenediamine, 1,2-diaminocyclohexane).
- Utility: The resulting metal complexes (Co, Mn, Cr) are used in asymmetric catalysis (e.g., Jacobsen epoxidation). The fluorine substituent at C3 influences the electronic bite angle and Lewis acidity of the central metal.

Heterocycle Synthesis

- Coumarins: Perkin reaction with acetic anhydride.
- Chromones: Reaction with ketones via aldol condensation followed by oxidative cyclization.



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Figure 2: Divergent reactivity profile demonstrating the compound's versatility as a scaffold.[1]

Pharmaceutical Relevance

This compound acts as a scaffold for "Fragment-Based Drug Discovery" (FBDD).[1]

- Kinase Inhibition: The halogenated phenol motif mimics the ATP-binding pocket interactions in several kinases.[1] The 3-Fluoro group specifically can form non-covalent interactions (C-F...H-N) with backbone amides.
- Metabolic Stability: The strategic placement of Fluorine (C3) and Chlorine (C4) blocks metabolic oxidation at these positions, potentially increasing the half-life of derived drugs.

Safety & Handling Guidelines

Signal Word:WARNING GHS Classifications:

- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[7]

Handling Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Use a dust mask (N95) if handling the solid powder to prevent inhalation.

- **Storage:** Store in a cool, dry place under an inert atmosphere (Argon/Nitrogen). Aldehydes can oxidize to carboxylic acids (benzoic acid derivatives) upon prolonged exposure to air.
- **Spill Cleanup:** Sweep up dry spills to avoid dust generation. Neutralize residues with a dilute bicarbonate solution before disposal.

References

- **Synthesis of Salicylaldehydes:** Hansen, T. V., & Skattebøl, L. (2005). "One-pot synthesis of substituted salicylaldehydes from phenols." [1] Tetrahedron Letters, 46(19), 3357-3358. [Link](#)
- **Fluorinated Building Blocks:** PubChem Compound Summary for CID 87561573 (**4-chloro-3-fluoro-2-hydroxybenzaldehyde**). [Link](#)
- **Precursor Synthesis (2-Fluoro-3-chlorophenol):** Patent WO2024023012A1. "Process for preparation of 2-chloro-3-fluoro-4-alkoxy-anilines and 2-fluoro-3-chlorophenol." [Link](#)
- **Reactivity of Halogenated Benzaldehydes:** "Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery." European Journal of Medicinal Chemistry. [Link](#)

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Sources

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- 2. [394-50-3|3-Fluoro-2-hydroxybenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
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